Technical Specification & Application Guide: (S)-3'-amino Blebbistatin

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Compound of Interest

Compound Name:	*(S)-3'-amino Blebbistatin*
Cat. No.:	*B10788663*

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Executive Summary

(S)-3'-amino Blebbistatin is a rationally designed, high-performance derivative of the non-muscle myosin II inhibitor (-)-blebbistatin. Developed to overcome the critical limitations of the parent compound—specifically its low aqueous solubility, severe phototoxicity, and fluorescence interference—this amino-substituted analog retains high affinity for the myosin II ATPase motor domain while offering superior physicochemical properties.[1]

This guide provides a comprehensive technical breakdown of **(S)-3'-amino Blebbistatin**, distinguishing it from related isomers (e.g., para-aminoblebbistatin), and outlines rigorous protocols for its application in live-cell imaging and biochemical assays.

Part 1: Chemical Identity & Physicochemical Properties[2]

Core Chemical Data

The introduction of an amino group at the 3' (meta) position of the phenyl ring transforms the solubility profile and electronic properties of the blebbistatin scaffold.

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Property	Specification
Compound Name	(S)-3'-amino Blebbistatin
Synonyms	(S)-3'-aminoblebbistatin; meta-aminoblebbistatin
CAS Number	2097141-18-7 (Note: Check specific vendor isomer designation)
Molecular Formula	$C_{18}H_{17}N_3O_2$
Molecular Weight	307.35 g/mol
Stereochemistry	(S)-enantiomer (active form)
Appearance	Yellow crystalline solid
Purity Standard	≥95% (HPLC)

Critical Note on Isomerism

Warning: Researchers must distinguish between **(S)-3'-amino Blebbistatin** (described by Verhasselt et al., 2017) and (S)-4'-amino Blebbistatin (also known as para-aminoblebbistatin, described by Várkuti et al., 2016).

- 3'-amino (Meta): Amino group at position 3 of the phenyl ring.
- 4'-amino (Para): Amino group at position 4 of the phenyl ring.
- Impact: Both isomers share the same molecular weight (307.35 g/mol) and offer significantly improved solubility and photostability over the parent compound. However, commercial catalogs may conflate the two. Verify the structure (SMILES/InChI) provided by your supplier.

Solubility & Stability Profile

Unlike (-)-blebbistatin, which precipitates at >10 µM in aqueous buffer and degrades under blue light (450–490 nm) into toxic intermediates, **(S)-3'-amino Blebbistatin** exhibits robust stability.

- Aqueous Solubility: ~300 µM (approx. 30-fold higher than parent blebbistatin).[2][3][4]
- Photostability: Stable under prolonged blue light exposure; negligible photoconversion.

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- Fluorescence: Non-fluorescent in the GFP/FITC channel (excitation 488 nm), eliminating the high background noise associated with blebbistatin precipitates.

Part 2: Mechanism of Action[9]

(S)-3'-amino Blebbistatin functions as an uncompetitive inhibitor of the Myosin II ATPase. It binds preferentially to the myosin-ADP-Pi complex (the metastable state) following ATP hydrolysis but prior to phosphate release.

Binding Dynamics

- Binding Site: Binds to a hydrophobic pocket near the actin-binding cleft, distinct from the ATP binding site.
- Stabilization: It stabilizes the "pre-powerstroke" conformation of the myosin head.
- Inhibition: This stabilization prevents the release of phosphate (Pi), thereby blocking the lever arm swing (powerstroke) required for actin filament motility.

Pathway Visualization[10]

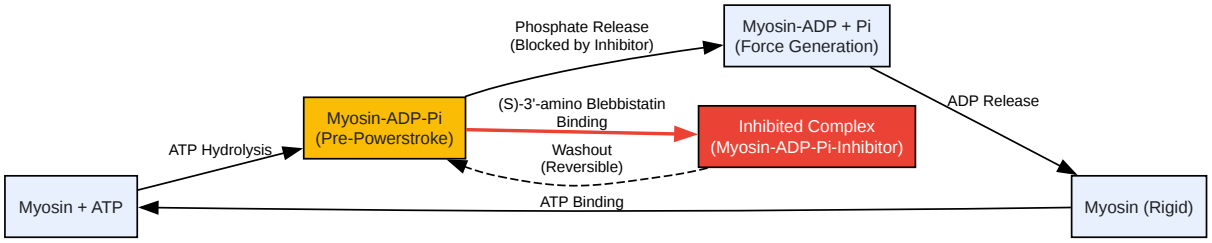


Figure 1: Mechanism of Myosin II Inhibition by (S)-3'-amino Blebbistatin

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Figure 1: The inhibitor traps myosin in the ADP-Pi state, preventing the transition to the force-generating powerstroke.

Part 3: Experimental Protocols

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Reconstitution & Storage

To ensure reproducibility, follow this rigorous preparation protocol.

- Stock Solution Preparation:
  - Solvent: Anhydrous DMSO (Dimethyl sulfoxide).
  - Concentration: Prepare a 10 mM to 50 mM stock solution.
  - Calculation: Dissolve 1 mg of **(S)-3'-amino Blebbistatin** (MW 307.35) in 325.4 µL DMSO to achieve 10 mM.
- Storage:
  - Aliquot into light-protective (amber) tubes to minimize general light exposure, although the compound is photostable.
  - Store at -20°C. Stable for >1 year if kept dry and frozen.
  - Avoid repeated freeze-thaw cycles.

Live-Cell Imaging Workflow

This protocol leverages the low phototoxicity of the amino-derivative for long-term time-lapse imaging.

Step-by-Step Methodology:

- Cell Preparation: Seed cells (e.g., HeLa, fibroblasts) in optical-grade glass-bottom dishes 24 hours prior.
- Dilution:
  - Dilute the DMSO stock into pre-warmed complete culture medium.
  - Working Concentration: 5 µM – 50 µM (Optimization required per cell line).

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- Note: The higher solubility allows concentrations up to 100 µM without precipitation artifacts.

- Incubation: Replace culture media with drug-containing media. Incubate for 15–30 minutes at 37°C.

- Imaging:

  - Proceed with fluorescence microscopy (Confocal/Widefield).

  - Excitation: Safe to use 488 nm (GFP) or 405 nm (DAPI) lasers without risk of phototoxic cross-linking.

Experimental Workflow Diagram

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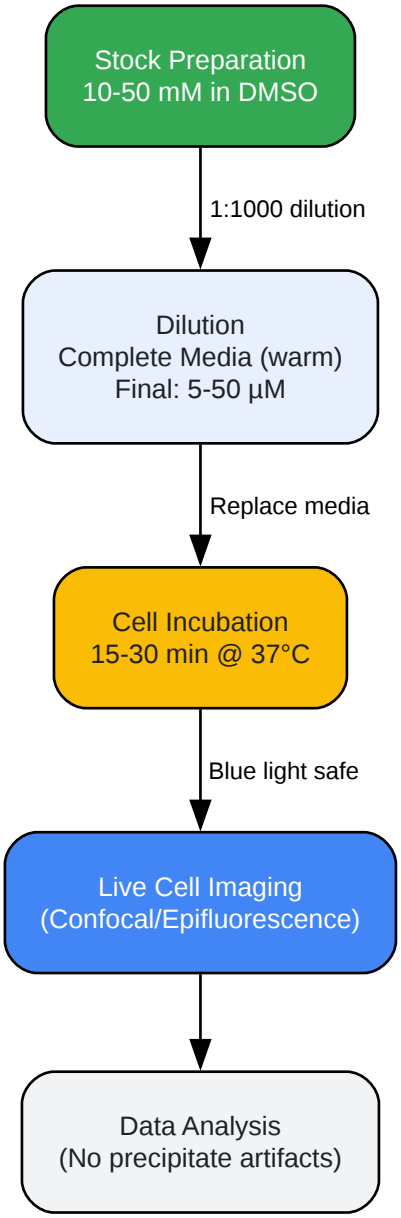


Figure 2: Standard Workflow for (S)-3'-amino Blebbistatin Application

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Figure 2: Operational workflow ensuring optimal solubility and bioactivity.

Part 4: Comparative Advantages

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Feature	(-)-Blebbistatin	(S)-3'-amino Blebbistatin	Impact
Solubility (Aq)	< 10 µM	~300 µM	Enables high-dose experiments without precipitation.
Phototoxicity	High (Blue light induced)	Negligible	Allows use with GFP/CFP fusion proteins.
Fluorescence	High (Green/Yellow)	Non-fluorescent	Improves signal-to-noise ratio in imaging.
Stability	Degrades to toxic products	Stable	Suitable for long-term (>12h) time-lapse assays.

References

- Verhasselt, S., Roman, B. I., De Wever, O., Van Hecke, K., Van Deun, R., Bracke, M. E., & Stevens, C. V. (2017). Discovery of (S)-3'-hydroxyblebbistatin and (S)-3'-aminoblebbistatin: polar myosin II inhibitors with superior research tool properties.[5][6] Organic & Biomolecular Chemistry, 15(9), 2104-2118.[7]

- Várkuti, B. H., Képiró, M., Horváth, I. Á., Végner, L., Ráti, S., Zsigmond, Á., ...[5][6] & Málnási-Csizmadia, A. (2016). A highly soluble, non-phototoxic, non-fluorescent blebbistatin derivative.[8][9][10][11][12] Scientific Reports, 6, 26141.[5][6][12] (Describes the para-amino isomer).
  - [5]

- Kolega, J. (2004). Phototoxicity and photoinactivation of blebbistatin in UV and visible light.[13][7] Biochemical and Biophysical Research Communications, 320(3), 1020-1025.[7]

- Kovács, M., Tóth, J., Hetényi, C., Málnási-Csizmadia, A., & Sellers, J. R. (2004). Mechanism of blebbistatin inhibition of myosin II.[13][7] Journal of Biological Chemistry, 279(34), 35557-35563.[13][7]

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Sources

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. researchgate.net [researchgate.net]
- 3. Discovery of (S)-3'-hydroxyblebbistatin and (S)-3'-aminoblebbistatin: polar myosin II inhibitors with superior research tool properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Discovery of (S)-3'-hydroxyblebbistatin and (S)-3'-aminoblebbistatin: polar myosin II inhibitors with superior research tool properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Recovering Actives in Multi-Antitarget and Target Design of Analogs of the Myosin II Inhibitor Blebbistatin - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Recovering Actives in Multi-Antitarget and Target Design of Analogs of the Myosin II Inhibitor Blebbistatin - PMC [pmc.ncbi.nlm.nih.gov]
- 7. caymanchem.com [caymanchem.com]
- 8. researchgate.net [researchgate.net]
- 9. A highly soluble, non-phototoxic, non-fluorescent blebbistatin derivative - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. Blebbistatin - Wikipedia [en.wikipedia.org]
- 12. A highly soluble, non-phototoxic, non-fluorescent blebbistatin derivative - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. caymanchem.com [caymanchem.com]
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